Synthesis procedure for high-purity sublimed CDBP

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Compound of Interest	
Compound Name:	*4,4'-Bis(9-carbazolyl)-2,2'-dimethylbiphenyl*
CAS No.:	*604785-54-8*
Cat. No.:	*B3029266*

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Clarification of the Term "CDBP"

The acronym "CDBP" is ambiguous and can refer to at least two distinct chemical compounds in scientific literature:

- Cannabidiphorol (CBDP): A phytocannabinoid and a heptyl homologue of Cannabidiol (CBD). It is a subject of research in pharmacology and medicinal chemistry.[1][2][3]
- 4,4'-dicarboxybiphenyl: A chemical intermediate, also known as Biphenyl-4,4'-dicarboxylic acid (BPDA), used in the synthesis of high-performance polymers and metal-organic frameworks (MOFs).[4][5][6]

To provide a comprehensive and accurate guide for researchers, this document presents two separate, detailed application notes. Please select the protocol relevant to your compound of interest.

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Application Note I: Synthesis and Purification of High-Purity Sublimed Cannabidiphorol (CBDP)

Audience: Researchers, scientists, and drug development professionals in the fields of cannabinoid chemistry and pharmacology.

Introduction: Cannabidiphorol (CBDP) - A Heptyl Homologue of CBD

Cannabidiphorol (CBDP) is a naturally occurring phytocannabinoid found in trace amounts in the Cannabis sativa plant.[1][7] Structurally, it is the C7 alkyl side-chain homologue of cannabidiol (CBD), which possesses a C5 chain.[2][3] While its natural abundance is too low for direct commercial extraction, CBDP can be produced semi-synthetically from CBD isolate.[3][7] This process, typically an isomerization reaction, makes the compound accessible for research.[1][3]

The extended alkyl chain in CBDP is of significant scientific interest, as structure-activity relationships in cannabinoids suggest that chain length can modulate receptor binding affinity and pharmacological activity.[1] However, research into CBDP's biological effects is still in its early stages.[1][8] A 2019 study indicated a low affinity for CB1 and CB2 receptors, though a 2021 study suggested its effects against certain breast cancer cells might be more potent than those of CBD.[1][3]

Producing high-purity CBDP is critical for accurate pharmacological and toxicological studies, as isomeric and other impurities can confound experimental results.[9] This guide details a reliable method for the semi-synthesis of CBDP from high-purity CBD isolate, followed by a multi-step purification process culminating in high-vacuum sublimation to yield a crystalline, solvent-free final product suitable for demanding research applications.

Synthesis Pathway Overview: Isomerization of CBD

The most common laboratory-scale production of CBDP involves the acid-catalyzed isomerization of CBD.[1][3] This process leverages the conversion of a CBD molecule into an isomer with a different structure. While specific patented methods exist, a general and well-understood approach involves reacting CBD with an acid catalyst in an appropriate solvent system.

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Figure 1: General workflow for the synthesis and purification of CBDP from CBD.

Detailed Experimental Protocols

3.1 Materials and Equipment

Material/Equipment	Specifications
CBD Isolate	>99% purity, THC-free
p-Toluenesulfonic acid (pTSA)	Anhydrous, ACS reagent grade
Dichloromethane (DCM)	Anhydrous, >99.8%
Saturated Sodium Bicarbonate	$NaHCO_3$ solution
Anhydrous Magnesium Sulfate	$MgSO_4$, for drying
Rotary Evaporator	Standard laboratory model
Glass Chromatography Column	Appropriate size for scale
Silica Gel	230-400 mesh, for flash chromatography
HPLC System	Preparative or semi-preparative
High-Vacuum Sublimation Apparatus	With cold finger and vacuum pump (<0.1 mbar)
Analytical Instruments	HPLC-DAD, ^{1}H-NMR, ^{13}C-NMR, LC-MS

3.2 Part 1: Semi-Synthesis of Crude CBDP

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Causality: This protocol is based on the acid-catalyzed terpenylation of 5-heptylbenzene-1,3-diol, which is analogous to the synthesis of CBD itself and its homologues.[10] Using pTSA as the catalyst in an anhydrous aprotic solvent like DCM at room temperature provides controlled reaction conditions to favor the desired isomerization while minimizing side reactions.[10]

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., Argon), dissolve high-purity CBD isolate (1.0 eq.) in anhydrous dichloromethane (DCM).
- Catalyst Addition: Add p-Toluenesulfonic acid (pTSA) (0.1 eq.) to the stirring solution.
- Reaction: Allow the reaction to stir at room temperature. Monitor the reaction progress by thin-layer chromatography (TLC) or HPLC analysis until the CBD starting material is consumed (typically 48 hours).[10]
- Quenching: Upon completion, carefully quench the reaction by slowly adding a saturated solution of sodium bicarbonate ($NaHCO_3$) until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated $NaHCO_3$ solution and then with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the solvent in vacuo using a rotary evaporator to yield the crude CBDP oil.

3.3 Part 2: Purification of CBDP

Causality: A multi-step purification is essential to remove unreacted starting materials, catalysts, and, most importantly, isomeric byproducts that have similar polarities. Flash chromatography provides initial bulk purification.[11][12] Preparative HPLC is then required for fine separation of closely related cannabinoids.[13] Finally, sublimation serves as the ultimate purification step to remove residual solvents and any non-volatile impurities, yielding a highly pure, crystalline product.[14][15]

- Flash Chromatography:
  - Adsorb the crude CBDP oil onto a small amount of silica gel.

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- Load the adsorbed material onto a silica gel column packed in a nonpolar solvent (e.g., hexane).
- Elute the column with a gradient of ethyl acetate in hexane.
- Collect fractions and analyze by TLC/HPLC to pool those containing the desired CBDP product.
- Concentrate the pooled fractions in vacuo to yield enriched CBDP.

- Preparative HPLC (if necessary):
  - For the highest purity, further purification using preparative reverse-phase HPLC may be required.[11]
  - A typical mobile phase would be a gradient of acetonitrile and water.
  - Collect the fraction corresponding to the CBDP peak and remove the solvent.
- High-Purity Sublimation:
  - Place the enriched CBDP oil/solid into the bottom of a sublimation apparatus.
  - Insert the cold finger and connect it to a circulating chiller set to a low temperature (e.g., 5-10 °C).
  - Evacuate the apparatus to a high vacuum (e.g., <0.1 mbar).
  - Gently heat the bottom of the apparatus using an oil bath or heating mantle. The temperature required for sublimation will be significantly lower than the boiling point due to the vacuum.[14][16] Start with a low temperature and gradually increase until sublimation is observed.
  - Pure CBDP will sublime from the heated surface and deposit as crystals on the cold finger. [14][17]
  - Once the sublimation is complete, turn off the heat and allow the apparatus to cool completely to room temperature before releasing the vacuum.

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- Carefully remove the cold finger and scrape the high-purity CBDP crystals onto a clean, tared surface.

Characterization and Purity Assessment

The identity and purity of the final sublimed CBDP must be confirmed using a suite of analytical techniques.

Technique	Expected Outcome
HPLC-DAD	A single major peak (>99.5% by area) at the characteristic retention time for CBDP. UV spectrum should be clean.
^{1}H & ^{13}C NMR	Spectra should match the known chemical structure of CBDP, with no significant signals from impurities or solvents.[10][18]
LC-MS	A parent ion peak corresponding to the exact mass of CBDP ($C_{23}H_{34}O_2$).[1]

Safety Precautions

- Conduct all synthesis and purification steps in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Anhydrous solvents are flammable and should be handled with care, away from ignition sources.
- p-Toluenesulfonic acid is corrosive; handle with care.
- High-vacuum operations carry an implosion risk. Ensure glassware is free of cracks or defects.

Application Note II: Synthesis and Purification of High-Purity Sublimed 4,4'-dicarboxybiphenyl

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(CDBP)

Audience: Researchers, scientists, and materials development professionals in the fields of polymer chemistry, materials science, and organic synthesis.

Introduction: 4,4'-dicarboxybiphenyl - A Rigid Monomer

4,4'-dicarboxybiphenyl, also known as biphenyl-4,4'-dicarboxylic acid (BPDA), is a crucial organic intermediate characterized by a rigid biphenyl core functionalized with carboxylic acid groups at the para positions.[5] This linear, rigid structure makes it an ideal monomer for the synthesis of high-performance polymers, including liquid crystalline polymers (LCPs), polyamides, and polyesters, which exhibit exceptional thermal stability and mechanical strength.[5][6] It also serves as a linker in the construction of robust metal-organic frameworks (MOFs).[19]

The synthesis of CDBP can be achieved through various routes, most commonly via the oxidation of 4,4'-disubstituted biphenyl precursors.[4][5][20] The purity of the resulting diacid is paramount, as even trace impurities can significantly impact polymerization reactions and the final properties of the material.[6]

This guide provides a detailed protocol for the synthesis of CDBP via the oxidation of 4,4'-diisopropylbiphenyl, followed by a robust purification procedure involving acid-base workup and final purification by high-vacuum sublimation. Sublimation is a particularly effective final step for obtaining ultra-pure, solvent-free material required for advanced applications like organic electronics.[17][21]

Synthesis Pathway Overview: Oxidation of 4,4'-Diisopropylbiphenyl

This method involves the catalytic oxidation of the isopropyl groups of 4,4'-diisopropylbiphenyl to carboxylic acids using molecular oxygen (from air) in the presence of a heavy metal catalyst system.[4][20]

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Figure 2: General workflow for the synthesis and purification of 4,4'-dicarboxybiphenyl.

Detailed Experimental Protocols

3.1 Materials and Equipment

Material/Equipment	Specifications
4,4'-Diisopropylbiphenyl	>98% purity
Cobalt(II) acetate tetrahydrate	$Co(OAc)_2 \cdot 4H_2O$, ACS reagent grade
Manganese(II) acetate tetrahydrate	$Mn(OAc)_2 \cdot 4H_2O$, ACS reagent grade
Ammonium bromide	NH_4Br, ACS reagent grade
Glacial Acetic Acid	ACS reagent grade
Sodium Hydroxide (NaOH)	Pellets, ACS reagent grade
Hydrochloric Acid (HCl)	Concentrated, ACS reagent grade
High-Pressure Autoclave Reactor	Equipped with stirrer, gas inlet, and temperature control
High-Vacuum Sublimation Apparatus	With cold finger and vacuum pump (<0.1 mbar)
Analytical Instruments	^{1}H-NMR, FT-IR, Elemental Analysis

3.2 Part 1: Synthesis of Crude CDBP

Causality: This protocol is adapted from established industrial processes for producing aromatic carboxylic acids.[4][20] The Cobalt-Manganese-Bromide catalyst system is highly effective for the oxidation of alkyl side chains on aromatic rings.[4][22] Acetic acid serves as a solvent that is stable under the harsh oxidative conditions. The reaction is performed under

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pressure and at elevated temperature to increase the rate and efficiency of the oxidation by molecular oxygen.[4]

- Reactor Charging: Charge a high-pressure autoclave reactor with glacial acetic acid, cobalt acetate tetrahydrate, manganese acetate tetrahydrate, and ammonium bromide.[4]
- Reaction Conditions: Seal the reactor and begin vigorous stirring. Heat the reactor to approximately 180°C and pressurize with compressed air to 15 kg/cm ².[4]
- Substrate Addition: Prepare a solution of 4,4'-diisopropylbiphenyl in glacial acetic acid. Feed this solution into the reactor over a period of 1 hour while maintaining temperature and pressure.
- Reaction Completion: Continue to introduce air at the same temperature and pressure for an additional 2 hours to drive the reaction to completion.[4]
- Cooling and Precipitation: Cool the reaction mixture to about 100°C. The crude CDBP product will precipitate out of the acetic acid solution.
- Isolation: Filter the hot suspension to collect the precipitated crude CDBP. Wash the filter cake thoroughly with hot acetic acid, followed by deionized water, to remove residual catalyst and solvent.
- Drying: Dry the product in a vacuum oven to obtain crude CDBP.

3.3 Part 2: Purification of CDBP

Causality: An acid-base extraction is a highly effective method for purifying carboxylic acids.[4] CDBP is deprotonated by a base (NaOH) to form its water-soluble disodium salt, leaving behind non-acidic and insoluble impurities which can be removed by filtration. Re-acidification with a strong acid (HCl) precipitates the purified CDBP.[4] High-vacuum sublimation is then used as a final, solvent-free purification step to remove any remaining organic impurities and achieve the highest possible purity.[14][21]

- Acid-Base Extraction:
  - Dissolve the crude CDBP in an aqueous solution of sodium hydroxide (e.g., 1 M NaOH). This forms the soluble disodium salt of CDBP.

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- Filter the basic solution to remove any insoluble impurities.
- With vigorous stirring, slowly acidify the clear filtrate with hydrochloric acid (e.g., 2 M HCl) until the pH is ~2. The purified CDBP will precipitate as a fine white solid.
- Collect the precipitate by filtration, wash thoroughly with deionized water until the washings are neutral, and dry the solid under vacuum.

- High-Purity Sublimation:
  - Place the dried, purified CDBP powder into the bottom of a sublimation apparatus.
  - Insert the cold finger (chiller set to 10-15 °C).
  - Evacuate the apparatus to a high vacuum (<0.1 mbar).
  - Slowly heat the apparatus using an oil bath or heating mantle. CDBP sublimes at high temperatures, typically >300 °C under vacuum.
  - Highly pure CDBP will deposit as a crystalline solid on the cold finger, leaving non-volatile impurities behind.[14]
  - After sublimation is complete, cool the apparatus fully to room temperature before venting.
  - Collect the ultra-pure, crystalline CDBP from the cold finger.

Characterization and Purity Assessment

The identity and purity of the final sublimed CDBP must be confirmed.

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Technique	Expected Outcome
^{1}H-NMR (in DMSO-d_6)	Aromatic protons will show a characteristic AA'BB' system. The acidic proton will appear as a broad singlet. The spectrum should be free of signals from impurities.
FT-IR (KBr)	Strong, broad O-H stretch (~2500-3300 cm^{-1}), a sharp C=O stretch (~1680 cm^{-1}), and characteristic aromatic C-H and C=C stretches.
Elemental Analysis	The percentages of Carbon, Hydrogen, and Oxygen should match the calculated theoretical values for $C_{14}H_{10}O_4$.

Safety Precautions

- Conduct all steps in a well-ventilated fume hood.
- Operations with a high-pressure autoclave require specialized training and equipment. Follow all manufacturer safety protocols.
- Glacial acetic acid and concentrated HCl are highly corrosive. Handle with extreme care.
- Wear appropriate PPE, including safety glasses, a lab coat, and acid-resistant gloves.
- High-temperature sublimation should be conducted behind a safety shield.

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